

Personal protective equipment for handling 2-Acetyl-6-methylpyridine

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Compound of Interest

Compound Name: 2-Acetyl-6-methylpyridine

Cat. No.: B1266835

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Essential Safety and Handling Guide for 2-Acetyl-6-methylpyridine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Acetyl-6-methylpyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Acetyl-6-methylpyridine**
- CAS Number: 6940-57-4
- Molecular Formula: C₈H₉NO[1]
- Molecular Weight: 135.16 g/mol [1][2]

Primary Hazards:

- Harmful if swallowed.[2][3][4]
- Causes skin irritation.[3][4]
- Causes serious eye irritation.[3][4]

- May cause respiratory irritation.[3][4]
- Combustible liquid.[3][4]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Acetyl-6-methylpyridine**. The following table summarizes the recommended equipment.

Protection Type	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or glasses. A face shield may be appropriate in some situations.	To prevent eye contact and irritation.[3][4][5]
Hand Protection	Appropriate protective gloves (e.g., nitrile rubber).	To prevent skin contact and irritation.[3][4][5][6]
Body Protection	Protective clothing, boots.	To prevent skin exposure.[3][4]
Respiratory Protection	A NIOSH or European Standard EN 149 approved respirator should be used when necessary.	To prevent inhalation and respiratory irritation.[3][4]

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Safe Handling Procedures:

- Avoid breathing vapor or mist.[3][4]
- Avoid contact with skin and eyes.[3][4]

- Keep away from open flames, hot surfaces, and other sources of ignition.[3][4]
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke in the handling area.[4]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][3][4]
- Keep the container tightly closed.[1][3][4]
- Store locked up.[3][4]

Spill and Emergency Procedures

Spill Response:

- Shut off all possible sources of ignition.[3]
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment, including respiratory protection.[3]
- Absorb the spill with an inert material (e.g., sand, earth) and collect it into a labeled container for disposal.[4]
- Prevent the spillage from entering drains or watercourses.[3]

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[3][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, get medical advice.[4]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][4]

Disposal Plan

Dispose of **2-Acetyl-6-methylpyridine** and its containers in accordance with local, regional, and national regulations.[3]

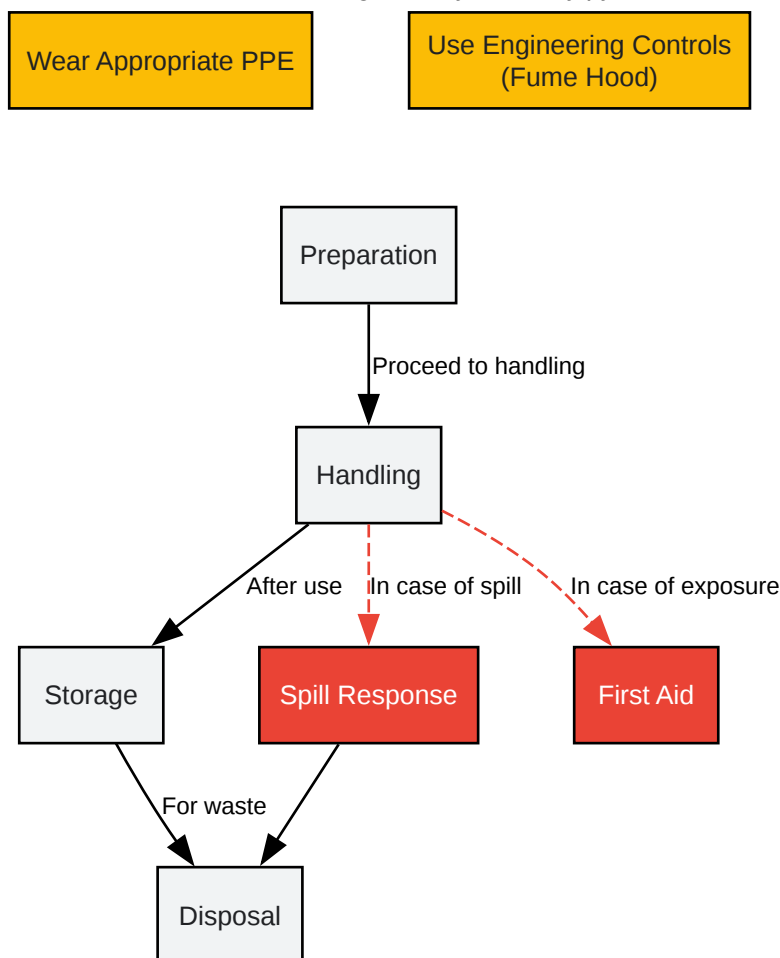
Waste Treatment:

- The material should not be disposed of into the sewage system.[3]
- Consider burning in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[6]

Empty containers may retain product residue and should be treated as hazardous waste.

Workflow for Handling 2-Acetyl-6-methylpyridine

Workflow for Handling 2-Acetyl-6-methylpyridine



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